

Technical Safety & Handling Guide: 1-Allyl-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: 1-allyl-1H-pyrazol-4-amine

Cat. No.: B12119904

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CAS Number: 1215905-54-6 Formula: $C_6H_9N_3$ Molecular Weight: 123.16 g/mol Synonyms: 1-(2-Propenyl)-1H-pyrazol-4-amine; 4-Amino-1-allylpyrazole.

Part 1: Executive Summary & Chemical Identity

1-Allyl-1H-pyrazol-4-amine is a bifunctional heterocyclic building block utilized primarily in the synthesis of kinase inhibitors and agrochemicals. Its structure features an electron-rich pyrazole ring substituted with a nucleophilic primary amine at position 4 and an electrophilic/polymerizable allyl group at position 1.

This dual functionality presents specific stability challenges—specifically oxidative degradation of the amine and potential polymerization of the allyl group under radical-initiating conditions. This guide prioritizes protocol stability and exposure mitigation.

Chemical Characterization Table

Property	Specification	Technical Note
Physical State	Low-melting solid or viscous oil (Free Base)	Hygroscopic; often supplied as HCl salt to improve stability.
Solubility	DMSO, Methanol, DCM	Limited solubility in non-polar alkanes (Hexanes).
pKa (Calc)	~3.5 - 4.0 (Pyrazolium)	The 4-amino group significantly increases electron density, making the ring susceptible to oxidation.
Stability	Air & Light Sensitive	Critical: Must be stored under inert atmosphere (Argon/N ₂).

Part 2: Hazard Identification & Risk Assessment (GHS)

While specific experimental toxicology data for this CAS is limited, the hazard profile is derived from the parent 4-aminopyrazole and allyl-amine structural motifs. Treat this compound as a high-potency irritant with potential alkylating properties.

GHS Classification (Reconstructed)

- Signal Word: WARNING
- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.
- Serious Eye Damage/Irritation: Category 2A (H319) – Causes serious eye irritation.
- STOT - Single Exposure: Category 3 (H335) – May cause respiratory irritation.

Critical Toxicology Insight

The allyl group introduces a metabolic risk factor. Allyl amines can be metabolized to acrolein-like intermediates via amine oxidases, potentially leading to higher cellular toxicity than

saturated analogs.

- Precaution: Avoid all inhalation of dust/vapors.[1][2] Use a dedicated fume hood.

Part 3: Handling, Storage, & Stability Protocols

Storage Architecture

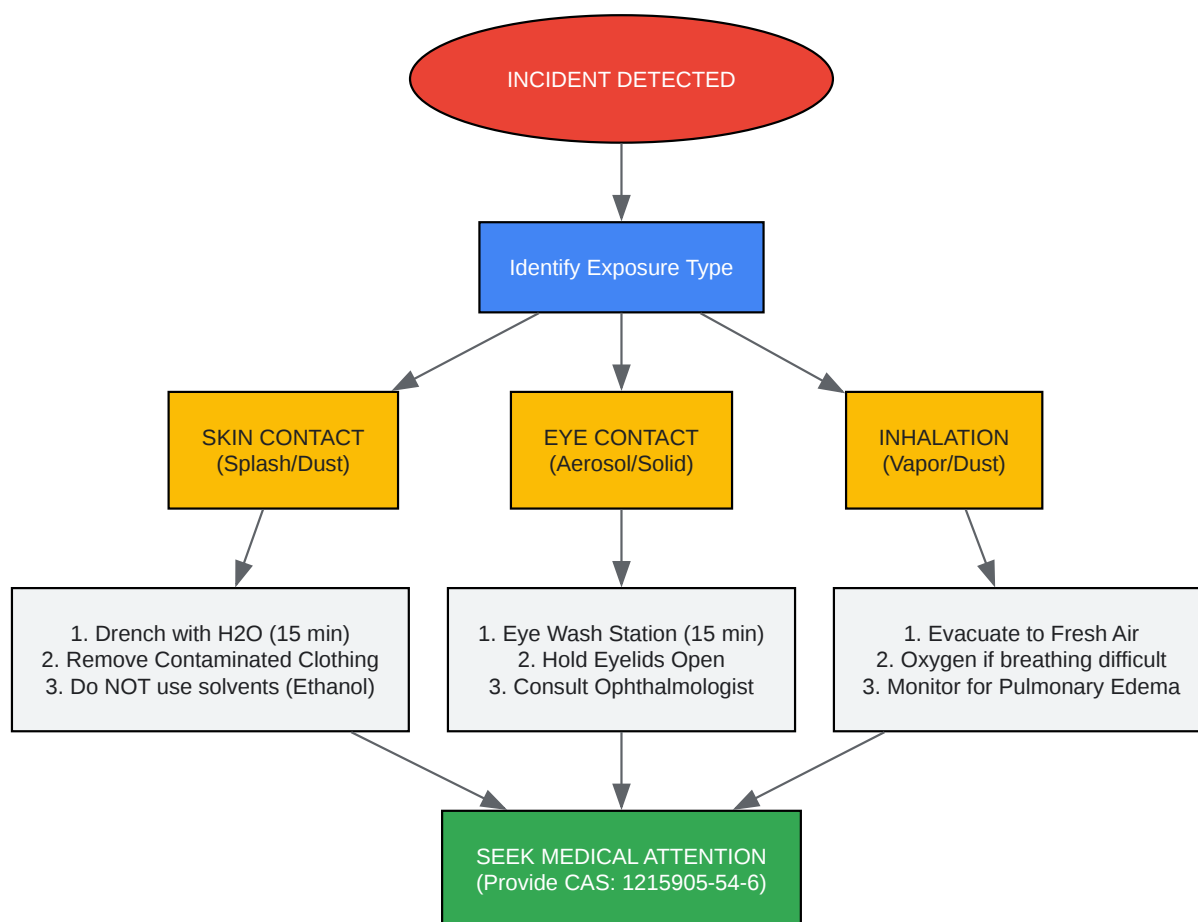
- Temperature: Store at 2°C to 8°C.
- Atmosphere: Argon blanket is required. The primary amine is prone to forming N-oxides or diazo-tars upon prolonged exposure to atmospheric oxygen.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal spatulas if the compound is in salt form (corrosion risk).

Experimental Handling

- Weighing: Perform all weighing operations inside a glovebox or a constant-flow fume hood.
- Solvent Selection: Avoid acetone or aldehydes unless reacting; the primary amine will rapidly form imines (Schiff bases).
- Quenching: Residual allyl-pyrazole on glassware can be deactivated using a dilute bleach solution (oxidative cleavage) followed by an acetone rinse.

Part 4: Emergency Response & Decision Logic

The following diagram outlines the immediate decision-making process for exposure incidents involving **1-allyl-1H-pyrazol-4-amine**.



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Figure 1: Emergency Response Decision Tree for **1-allyl-1H-pyrazol-4-amine** exposure.

Part 5: Synthesis Integration & Waste Management

Researchers often synthesize this compound in situ or use it immediately. The synthesis pathway involves handling highly reactive intermediates.

Synthesis Hazard Map

- Alkylation Step: Reaction of 4-nitropyrazole with Allyl Bromide (Lachrymator, Toxic).
 - Control: Use a scrubber for HBr fumes.

- Reduction Step: Reduction of the nitro group (e.g., Fe/HCl or H₂/Pd).
 - Control: H₂ gas is flammable; Pd/C is pyrophoric when dry. Filter Pd/C under wet conditions (Celite pad).

Waste Disposal Protocol

- Aqueous Waste: Do not pour down the drain. The allyl group is toxic to aquatic life.[1] Collect in "Basic Aqueous Waste" containers.
- Organic Waste: Segregate into "Halogen-Free Organic" (unless allyl bromide was used in excess).
- Decontamination: Treat spills with 10% Sodium Hypochlorite (Bleach) to oxidize the amine before cleanup.



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Figure 2: Synthesis workflow highlighting critical hazard control points.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 78035, 1H-Pyrazol-4-amine. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)

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